

Dibromochloronitromethane: A Technical Guide on its Historical Discovery and Synthesis

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Compound of Interest

Compound Name: *Dibromochloronitromethane*

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Abstract

Dibromochloronitromethane ($\text{CBr}_2\text{ClNO}_2$) is a halogenated nitromethane that has been identified as a disinfection byproduct (DBP) in drinking water.^{[1][2]} This technical guide provides a comprehensive overview of the available scientific literature concerning its historical discovery and synthesis. While the precise historical details of its initial synthesis remain elusive, this document pieces together available information on related compounds and plausible synthetic routes. This guide also addresses the known biological activities of halonitromethanes, although specific signaling pathways for **dibromochloronitromethane** are not yet elucidated. All quantitative data found in the literature review is presented in structured tables for clarity. Experimental workflows and logical relationships are visualized using diagrams to facilitate understanding.

Historical Discovery

The precise historical account of the first discovery and synthesis of **dibromochloronitromethane** is not well-documented in readily available scientific literature. Early chemical literature from the 19th century contains references to the synthesis of related compounds. For instance, a researcher by the name of Losanitsch described the preparation of a "chlorobromo dinitromethane" in 1883 in the *Berichte der deutschen chemischen Gesellschaft*. However, it is crucial to note that this compound is a dinitromethane derivative

and, therefore, structurally distinct from the subject of this guide. Efforts to locate the original 1883 publication for definitive structural confirmation have been unsuccessful.

The emergence of **dibromochloronitromethane** in the scientific literature is more recent and is closely tied to the study of disinfection byproducts in drinking water. The use of chlorine for water treatment can lead to the formation of various halogenated organic compounds, including a class of compounds known as halonitromethanes (HNMs).^{[3][4]} It is within this context that **dibromochloronitromethane** has been identified and studied for its potential toxicological effects.

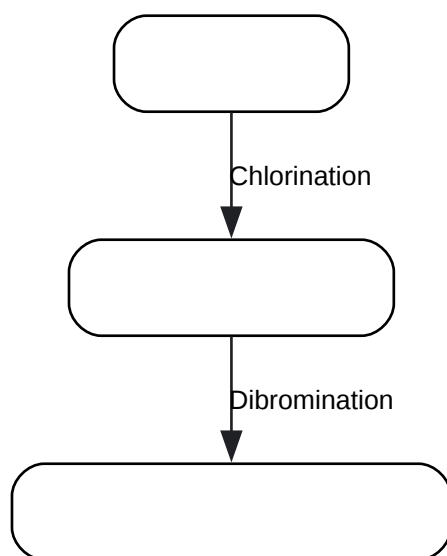
Synthesis of Dibromochloronitromethane

A specific, detailed, and reproducible experimental protocol for the synthesis of **dibromochloronitromethane** is not readily available in the reviewed literature. However, the synthesis of other halonitromethanes, such as bromonitromethane and chloronitromethane, has been described, and these methods provide a basis for a proposed synthesis of **dibromochloronitromethane**.

The general approach to the synthesis of halonitromethanes involves the halogenation of nitromethane. For the synthesis of **dibromochloronitromethane**, a plausible route would involve the sequential halogenation of nitromethane or a partially halogenated nitromethane intermediate.

Proposed Synthetic Pathway

A potential synthetic route to **dibromochloronitromethane** could start from chloronitromethane, followed by dibromination. This proposed pathway is illustrated in the diagram below.



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Figure 1: Proposed two-step synthesis of **dibromochloronitromethane**.

General Experimental Considerations for Halogenation of Nitromethane

Based on protocols for related compounds, the following general conditions would be relevant for the synthesis of **dibromochloronitromethane**.

Table 1: General Reagents and Conditions for Halogenation of Nitromethane

Parameter	Description
Starting Material	Nitromethane or Chloronitromethane.
Halogenating Agents	For chlorination: Chlorine gas, Sodium hypochlorite. For bromination: Bromine.
Solvent	Aqueous media, often with a co-solvent like carbon tetrachloride to dissolve the reactants and products.
Catalyst/Base	An alkali metal hydroxide (e.g., Sodium hydroxide) is typically used to form the nitronate salt, which is the reactive intermediate.
Temperature	The reaction is typically carried out at low temperatures (e.g., 0-20 °C) to control the exothermicity of the reaction and minimize side products.
Work-up	The product is typically a dense, oily liquid that can be separated from the aqueous layer. Further purification can be achieved by washing, drying, and distillation.

Note: The synthesis of halonitromethanes should be performed with caution in a well-ventilated fume hood, as the reactants and products are toxic and volatile.

Quantitative Data

Quantitative data specifically for the synthesis and properties of **dibromochloronitromethane** are limited in the available literature. However, data for related halonitromethanes can provide some context.

Table 2: Physical and Chemical Properties of **Dibromochloronitromethane**

Property	Value	Reference
CAS Number	1184-89-0	[5]
Molecular Formula	$\text{CBr}_2\text{ClNO}_2$	[5]
Molecular Weight	253.28 g/mol	[5]
Appearance	Colourless Oil	[5]

Table 3: Mutagenic Potency of various Halonitromethanes[4]

Compound	Mutagenic Potency in Salmonella TA100 +S9 (revertants/ μmol)
Bromochloronitromethane (BCNM)	~1423
Dibromonitromethane (DBNM)	~1423
Tribromonitromethane (TBNM)	~498
Chloronitromethane (CNM)	~498
Bromonitromethane (BNM)	~498
Dichloronitromethane (DCNM)	~498
Bromodichloronitromethane (BDCNM)	~498
Trichloronitromethane (TCNM)	0
Dibromochloronitromethane (DBCNM)	0

Biological Activity and Signaling Pathways

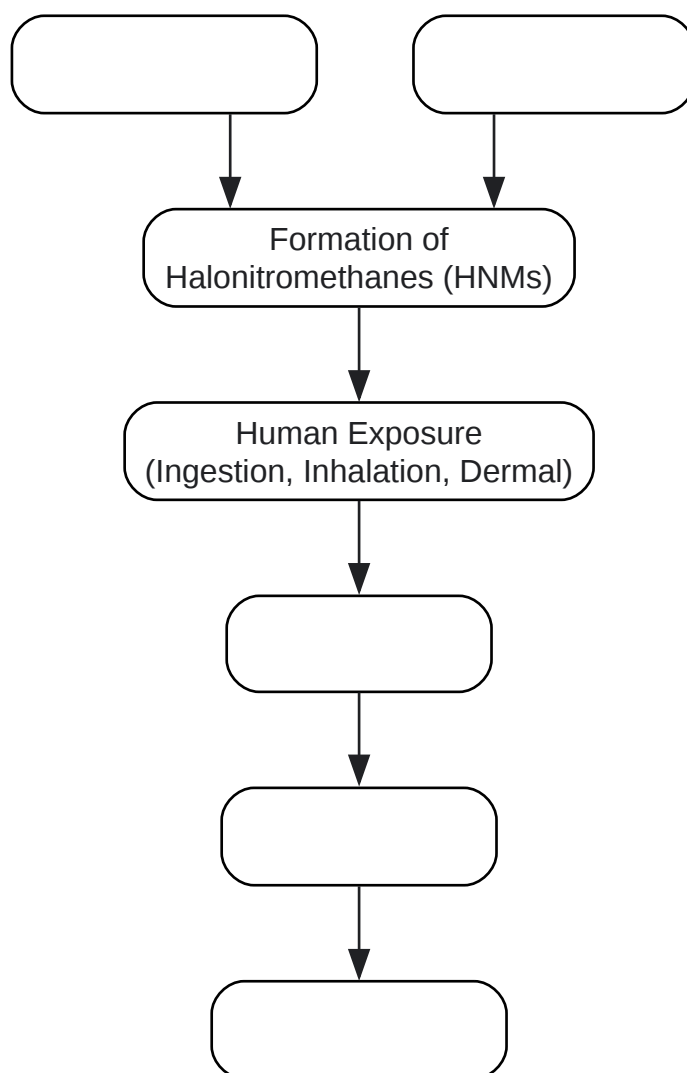
Specific signaling pathways for **dibromochloronitromethane** have not been identified in the reviewed scientific literature. However, the broader class of halonitromethanes (HNMs) has been studied for its toxicological effects.

General Toxicity of Halonitromethanes

Halonitromethanes are recognized as a class of disinfection by-products with notable cytotoxicity and genotoxicity.[3][6] Studies on various HNMs have demonstrated their ability to induce DNA damage in mammalian cells.[4] The brominated nitromethanes are generally found to be more cytotoxic and genotoxic than their chlorinated counterparts.[3]

Mechanism of Toxicity

The precise molecular mechanisms underlying the toxicity of **dibromochloronitromethane** are not fully understood. For halonitromethanes in general, their reactivity and ability to induce oxidative stress are thought to contribute to their toxic effects. The logical flow from the presence of HNMs in drinking water to potential health effects is depicted below.



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